

# Application Notes and Protocols for Fsi-TN42

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## Compound of Interest

Compound Name: *Fsi-TN42*

Cat. No.: *B14075198*

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction:

**Fsi-TN42** is a potent and selective irreversible inhibitor of Aldehyde Dehydrogenase 1A1 (ALDH1A1), a key enzyme in the biosynthesis of retinoic acid (RA).<sup>[1]</sup> Retinoic acid is a critical signaling molecule involved in the regulation of weight and energy metabolism.<sup>[2][3][4]</sup> By inhibiting ALDH1A1, **Fsi-TN42** effectively suppresses RA synthesis, making it a valuable tool for studying metabolic processes and a potential therapeutic agent for conditions such as diet-induced obesity.<sup>[2][3][4]</sup> These application notes provide detailed protocols for the solubilization of **Fsi-TN42** in Dimethyl Sulfoxide (DMSO) and corn oil for in vitro and in vivo studies.

## Data Presentation: Solubility

The solubility of **Fsi-TN42** in a commonly used vehicle for in vivo administration is summarized below.

Solvent/Vehicle	Concentration	Molarity (approx.)	Appearance	Notes
10% DMSO + 90% Corn Oil	5 mg/mL	10.15 mM	Clear Solution	Ultrasonication can be used to aid dissolution. <sup>[5]</sup>

## Experimental Protocols

### 1. Preparation of **Fsi-TN42** Stock Solution in DMSO (50 mg/mL)

This protocol outlines the preparation of a concentrated stock solution of **Fsi-TN42** in DMSO, which can be used for subsequent dilutions or the preparation of in vivo formulations.

Materials:

- **Fsi-TN42** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Weigh the desired amount of **Fsi-TN42** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 50 mg/mL. For example, to prepare 1 mL of stock solution, add 1 mL of DMSO to 50 mg of **Fsi-TN42**.
- Vortex the mixture thoroughly until the **Fsi-TN42** is completely dissolved, resulting in a clear solution.
- Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[1]</sup> Avoid repeated freeze-thaw cycles by aliquoting the stock solution into smaller volumes.

### 2. Preparation of **Fsi-TN42** Formulation in 10% DMSO and 90% Corn Oil (5 mg/mL)

This protocol describes the preparation of a working solution of **Fsi-TN42** in a vehicle suitable for oral administration in animal models.<sup>[1]</sup><sup>[5]</sup>

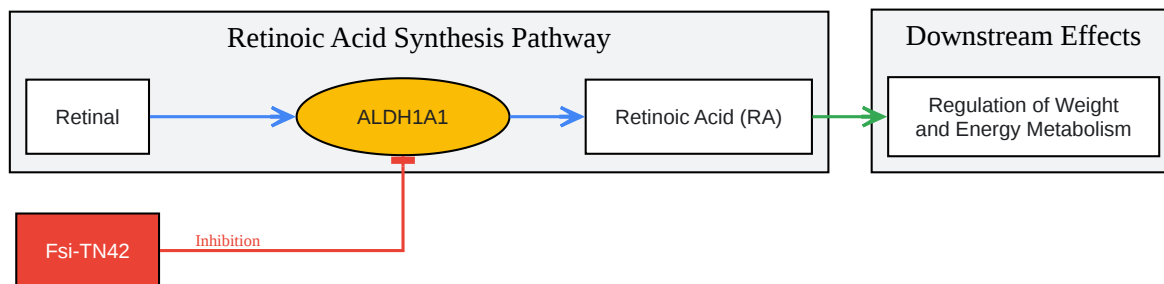
#### Materials:

- **Fsi-TN42** in DMSO stock solution (50 mg/mL)
- Corn oil (sterile)
- Sterile conical tubes or vials
- Calibrated pipettes
- Vortex mixer
- Ultrasonicator (optional)

#### Procedure:

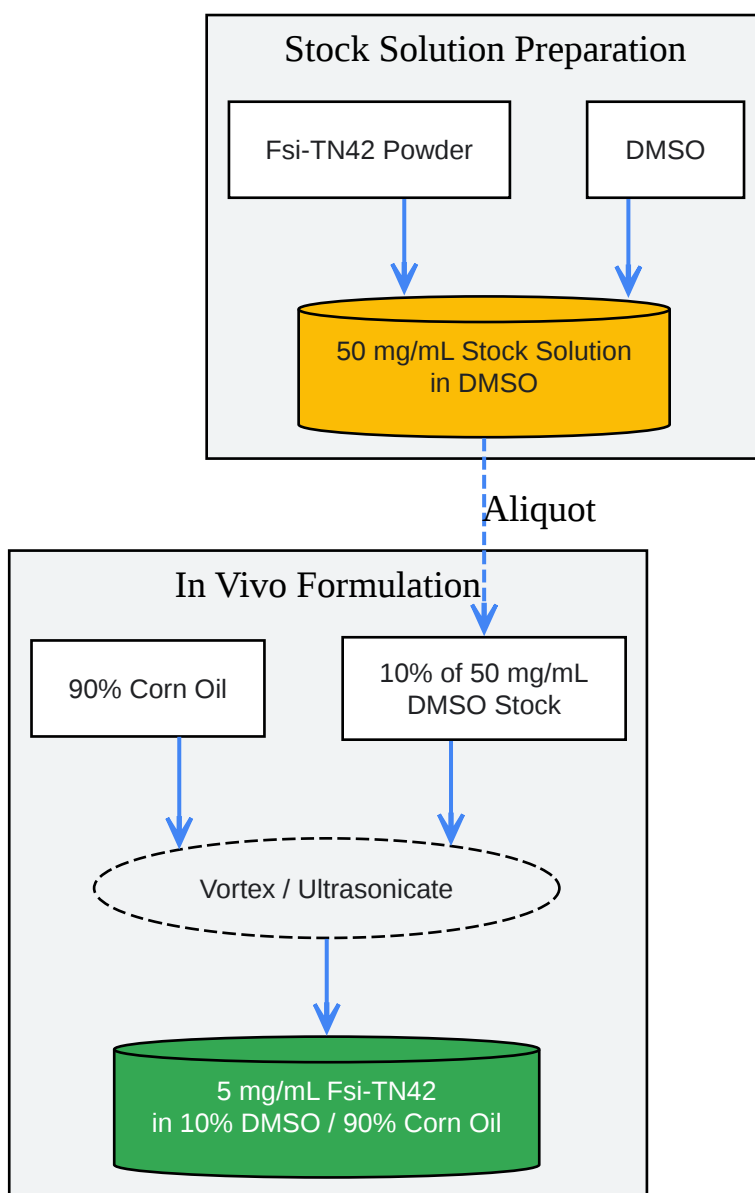
- For every 1 mL of the final formulation, transfer 900  $\mu$ L of sterile corn oil into a sterile conical tube.
- Add 100  $\mu$ L of the 50 mg/mL **Fsi-TN42** in DMSO stock solution to the corn oil.[\[1\]](#)[\[5\]](#)
- Vortex the mixture vigorously to ensure thorough mixing.
- If the solution is not completely clear, use an ultrasonicator to aid in the dissolution until a clear solution is obtained.[\[5\]](#)
- It is highly recommended to prepare this formulation fresh on the day of use for optimal results.[\[1\]](#)[\[5\]](#)

## Visualizations



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Caption: Mechanism of action of **Fsi-TN42**.



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Caption: Workflow for **Fsi-TN42** formulation.

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